

# What is the chemical structure of Isoscoparin

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## Compound of Interest

Compound Name: *Isoscoparin*

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An In-depth Technical Guide to **Isoscoparin**: Structure, Quantitative Analysis, and Biological Activity

## Introduction

**Isoscoparin** is a naturally occurring flavonoid, specifically a C-glycosylflavone, that has garnered interest within the scientific community for its potential therapeutic properties, including antioxidant and anti-inflammatory activities.[1][2][3] Found in various plant species such as *Gentiana algida*, it is being investigated for its role in preventing and treating conditions like obesity.[1][2] This document provides a comprehensive technical overview of **Isoscoparin**'s chemical structure, quantitative data from experimental studies, detailed analytical protocols, and its interaction with key biological signaling pathways.

## Chemical Structure and Identification

**Isoscoparin** is structurally defined as a C-glycosyl compound consisting of the flavone chrysoeriol linked to a 1,5-anhydro-D-glucitol moiety at the 6th position.[4] This linkage makes it a trihydroxyflavone and a monomethoxyflavone derivative.[4]

Key identifiers for **Isoscoparin** are as follows:

- IUPAC Name: 5,7-dihydroxy-2-(4-hydroxy-3-methoxyphenyl)-6-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one[4][5]
- Molecular Formula:  $C_{22}H_{22}O_{11}$ [1][4][5][6]

- Molecular Weight: 462.4 g/mol [1][4][5]
- CAS Number: 20013-23-4[4]
- Synonyms: Chrysoeriol 6-C-glucoside, C-Glucosyl-6 chrysoeriol[4][5][6]

The canonical SMILES representation of the molecule is:

COC1=C(C=CC(=C1)C2=CC(=O)C3=C(O2)C=C(C(=C3O)[C@H]4--INVALID-LINK--CO)O)O)O)O.O.[4][7]

## Quantitative Data

The following tables summarize key quantitative parameters related to the biological activity and analysis of **Isoscoparin**.

**Table 1: Pharmacokinetic Parameters in Mice**

Parameter	Value	Conditions	Source
Bioavailability	2.6%	Intravenous (5 mg/kg) and Intragastric (20 mg/kg) administration	[8][9]
Linear Range (UPLC-MS/MS)	1-4000 ng/mL (r > 0.998)	Mouse Blood	[8][9]
Intra-day & Inter-day Precision	<12%	Mouse Blood	[8][9]
Accuracy	86-112%	Mouse Blood	[8][9]
Recovery	>68%	Mouse Blood	[8][9]
Matrix Effect	86-90%	Mouse Blood	[8][9]

**Table 2: In Vitro Activity & Solubility**

Parameter	Value	Conditions	Source
NO and TNF- $\alpha$ Inhibition	Significant inhibition	2.0 $\mu$ M concentration	[1]
Solubility in DMSO	2.3 mg/mL (4.97 mM)	Sonication recommended	[1]
Solubility in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	$\geq$ 2.5 mg/mL (5.41 mM)	Clear solution	[2]
Solubility in 10% DMSO + 90% Corn Oil	$\geq$ 2.5 mg/mL (5.41 mM)	Clear solution	[2]

## Experimental Protocols

### UPLC-MS/MS Method for Pharmacokinetic Analysis in Mouse Blood

This protocol details the methodology used for the determination of **Isoscoparin** in mouse blood samples.[8][9]

#### A. Sample Preparation:

- Blood samples are treated with a protein precipitant.
- The precipitant used is a mixture of acetonitrile and methanol in a 9:1 volume ratio.

#### B. Chromatographic Separation:

- System: Ultra-Performance Liquid Chromatography (UPLC).
- Column: HSS T3 column.
- Column Temperature: 40°C.

- Mobile Phase A: Acetonitrile.
- Mobile Phase B: 0.1% Formic Acid in water.
- Elution: A gradient elution procedure is employed.

#### C. Mass Spectrometric Detection:

- System: Tandem Mass Spectrometry (MS/MS).
- Ionization Source: Electrospray Ionization (ESI), positive ion mode.
- Analysis Mode: Multiple Reaction Monitoring (MRM) is used for quantitative analysis.

## Preparation of Isoscoparin Solutions for In Vivo Experiments

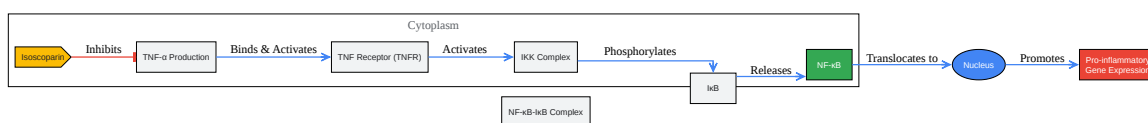
This protocol describes the preparation of a clear, injectable solution of **Isoscoparin**.<sup>[2]</sup>

- Prepare a stock solution of **Isoscoparin** in DMSO.
- To prepare a 1 mL working solution as an example:
  - Take 100 µL of the DMSO stock solution.
  - Add it to 400 µL of PEG300 and mix thoroughly.
  - Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
  - Add 450 µL of saline to bring the final volume to 1 mL.
- If any precipitation occurs, the solution can be gently heated or sonicated to aid dissolution.  
<sup>[2]</sup> It is recommended to prepare this working solution fresh on the day of use.<sup>[2]</sup>

## Signaling Pathway Analysis

**Isoscoparin** has been shown to significantly inhibit the production of the pro-inflammatory cytokine Tumor Necrosis Factor-alpha (TNF-α).<sup>[1]</sup> TNF-α is a critical mediator of inflammation

that initiates a signaling cascade upon binding to its receptor (TNFR), leading to the activation of the transcription factor NF- $\kappa$ B. The activation of NF- $\kappa$ B is a central event in the inflammatory response, promoting the expression of genes involved in inflammation. By inhibiting TNF- $\alpha$ , **Isoscoparin** can effectively suppress this downstream inflammatory signaling.



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